

# 2,2-dimethoxypropane molecular weight

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## Compound of Interest

Compound Name: 2,2-Dimethoxypropane

Cat. No.: B042991

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## Introduction

**2,2-Dimethoxypropane** (DMP), also known as acetone dimethyl acetal, is a versatile organic compound with the chemical formula  $C_5H_{12}O_2$ .<sup>[1]</sup> It is a colorless liquid with a characteristic fruity odor. DMP serves as a crucial reagent in various chemical transformations, most notably as a dehydrating agent and as a protecting group for 1,2- and 1,3-diols in multi-step organic synthesis. Its role in the preparation of intermediates for pharmaceuticals, including vitamins A and E, and various carotenoids, underscores its importance in drug development and fine chemical manufacturing.<sup>[1][2]</sup> This guide provides a comprehensive overview of the physicochemical properties of **2,2-dimethoxypropane**, detailed experimental protocols for its synthesis and application, and visual representations of key chemical processes.

## Physicochemical Properties of 2,2-Dimethoxypropane

The following tables summarize the key physical and chemical properties of **2,2-dimethoxypropane**, providing essential data for its handling, application in reactions, and purification.

Identifier	Value
Molecular Formula	C5H12O2[1][3]
Molecular Weight	104.15 g/mol [1][3][4][5]
CAS Number	77-76-9[4][5][6]
EC Number	201-056-0[4][5]
IUPAC Name	2,2-dimethoxypropane[1]
Synonyms	Acetone dimethyl acetal, DMP[1][4][6]
Physical Property	Value
Appearance	Colorless liquid[1][5]
Boiling Point	83 °C (lit.)[3][5][7]
Melting Point	-47 °C[4][7]
Density	0.847 g/mL at 25 °C (lit.)[3][5]
Refractive Index (n <sub>20/D</sub> )	1.378 (lit.)[3][5]
Vapor Pressure	60 mmHg (15.8 °C)[5]
Flash Point	-10 °C[4]
Solubility	Soluble in ether and alcohol; slightly soluble in water.[7]

## Core Applications in Research and Development

**2,2-Dimethoxypropane**'s utility in a laboratory setting is primarily centered on two key functions:

- **Protection of Diols:** In the synthesis of complex molecules, such as natural products and active pharmaceutical ingredients, it is often necessary to mask reactive functional groups to prevent unwanted side reactions. DMP is widely used to protect 1,2- and 1,3-diols by converting them into cyclic acetals (specifically, acetonides).[1][8] These acetonide protecting

groups are stable under a variety of non-acidic conditions, including exposure to bases, nucleophiles, and reducing agents, and can be readily removed under mild acidic conditions.  
[9]

- Dehydrating Agent: DMP reacts quantitatively with water in the presence of an acid catalyst to form acetone and methanol, which are volatile and can be easily removed.[5] This property makes it an excellent water scavenger for sensitive reactions.[1][5] It is also employed as a chemical dehydrating agent for biological samples in histology, proving more efficient than traditional ethanol dehydration for preparing specimens for microscopy.[1][10]

## Experimental Protocols

### Synthesis of 2,2-Dimethoxypropane

The industrial synthesis of **2,2-dimethoxypropane** is typically achieved through the acid-catalyzed reaction of acetone with methanol.[1] The following is a representative laboratory-scale protocol.

#### Materials:

- Methanol (500 g)
- Acetone (275 g)
- Sulfuric acid (5 g, catalyst)
- Four-neck flask (1000 ml) equipped with a mechanical stirrer, thermometer, and condenser.
- Brine bath for cooling.

#### Procedure:

- Combine 500 g of methanol and 275 g of acetone in the four-neck flask.
- Stir the mixture and cool it to 15°C using a brine bath.
- Slowly add 5 g of sulfuric acid as a catalyst. The reaction is exothermic, so maintain the temperature at 15°C.

- Allow the reaction to proceed for approximately 2 hours.
- Upon completion, filter the crude product.
- Neutralize the mother liquor, followed by extractive distillation and rectification to obtain the purified **2,2-dimethoxypropane**.<sup>[6]</sup>

Expected Outcome: This method can yield up to 170 g of **2,2-dimethoxypropane** with a purity of 99% and a yield of 90%.<sup>[6]</sup>

## Protection of a 1,2-Diol using 2,2-Dimethoxypropane (Acetonide Formation)

This protocol describes a general procedure for the protection of a 1,2-diol as an acetonide.

Materials:

- 1,2-diol (1 equivalent)
- **2,2-dimethoxypropane** (can be used as both reagent and solvent)
- Acid catalyst (e.g., p-toluenesulfonic acid (p-TsOH), pyridinium p-toluenesulfonate (PPTS), or iodine)
- Anhydrous solvent (e.g., acetone, dichloromethane)
- Round-bottom flask
- Magnetic stirrer

Procedure:

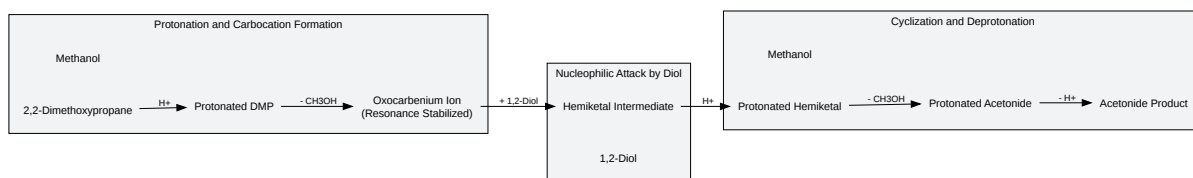
- Dissolve the 1,2-diol in **2,2-dimethoxypropane** (or a suitable anhydrous solvent).
- Add a catalytic amount of the acid catalyst (e.g., p-TsOH).
- Stir the reaction mixture at room temperature.

- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench the catalyst with a mild base (e.g., triethylamine or a saturated solution of sodium bicarbonate).
- Remove the solvent under reduced pressure.
- Purify the resulting acetonide by column chromatography if necessary.

## Reaction Pathways and Experimental Workflows

### Mechanism of Acetonide Formation

The acid-catalyzed reaction of a diol with **2,2-dimethoxypropane** proceeds through a well-established mechanism. The following diagram illustrates this chemical pathway.

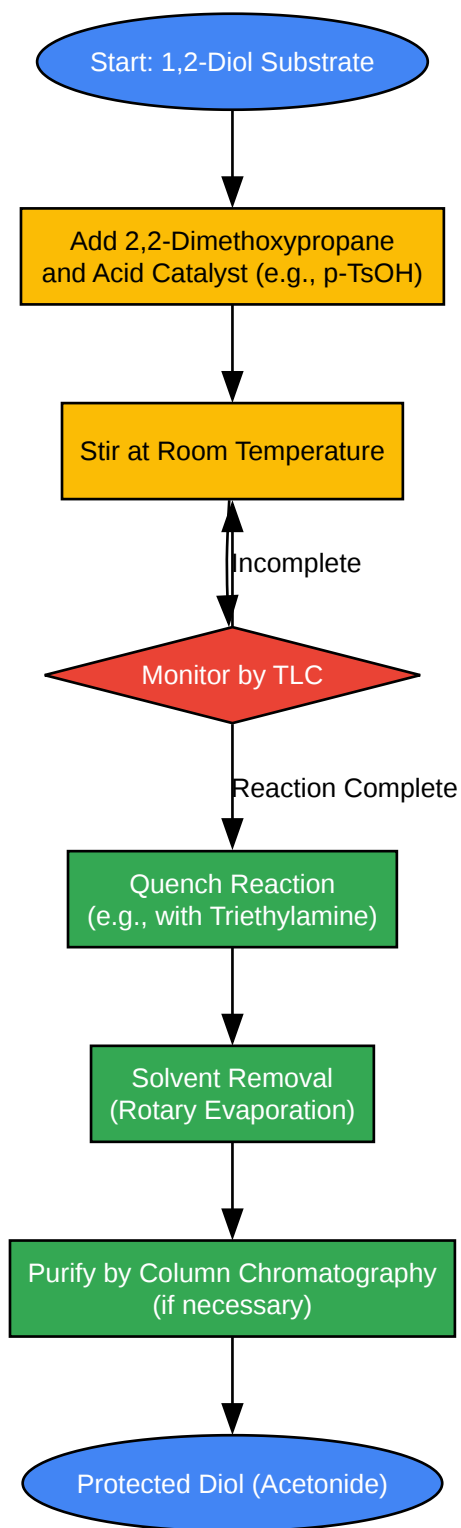


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Caption: Mechanism of acid-catalyzed acetonide formation.

### General Experimental Workflow for Diol Protection

The following diagram outlines a typical workflow for the protection of a diol using **2,2-dimethoxypropane** in a research setting.



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